Analytical methods for determining Tungsten-180 concentrations in samples

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Compound of Interest

Compound Name:	*Tungsten-180*
CAS No.:	*14265-79-3*
Cat. No.:	*B080118*

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Determining Tungsten-180 Concentrations: A Guide for Researchers

For Immediate Release

[City, State] – [Date] – A comprehensive set of application notes and protocols for the determination of **Tungsten-180** (^{180}W) concentrations in diverse sample matrices is now available for researchers, scientists, and drug development professionals. This documentation outlines state-of-the-art analytical methodologies, focusing on high-precision techniques to ensure accurate and reproducible results. The provided protocols are designed to be implemented in a standard analytical laboratory setting.

The primary methods detailed are Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS) using an isotopic double-spike for ultimate accuracy, and Neutron Activation Analysis (NAA) as a complementary, non-destructive technique. These methods are applicable across a range of sample types, including geological, environmental, and biological materials.

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Application Note 1: High-Precision Determination of ^{180}W by Double-Spike Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS)

MC-ICP-MS is the premier technique for obtaining high-precision isotope ratio measurements.[1] The use of a ^{180}W-^{183}W double-spike allows for the correction of instrumental mass bias and any isotopic fractionation that may occur during sample preparation, leading to highly accurate concentration data.[2][3]

Principle: A known amount of a "double spike," an artificially enriched mixture of two isotopes (in this case, ^{180}W and ^{183}W), is added to a precisely weighed sample.[2] The sample is then digested and the tungsten is chemically separated from the matrix. The isotopic composition of the purified tungsten is then measured using an MC-ICP-MS. By measuring the altered isotopic ratios of the sample-spike mixture, the initial concentration of ^{180}W in the sample can be calculated with high precision.

Typical Applications:

- Geochronology and cosmochemistry to study planetary formation.[4]
- Environmental tracing of tungsten sources.
- High-purity materials analysis.
- Metabolic studies in drug development.

Application Note 2: Determination of ^{180}W by Neutron Activation Analysis (NAA)

NAA is a highly sensitive, non-destructive nuclear analytical technique.[5] It is particularly useful for the bulk analysis of solid samples without the need for dissolution.

Principle: The sample is irradiated with neutrons, typically in a nuclear reactor.[6] The stable ^{180}W isotopes in the sample can capture a neutron and be converted into the radioactive isotope ^{181}W. As ^{181}W decays, it emits gamma rays with a characteristic energy and half-life. By

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measuring the intensity of these gamma rays, the concentration of ^{180}W in the original sample can be determined.[7]

Typical Applications:

- Analysis of geological and archaeological artifacts where sample preservation is critical.[5]
- Certification of reference materials.
- Trace element analysis in high-purity materials.

Quantitative Performance of Analytical Methods

The performance of each method is highly dependent on the sample matrix, concentration of tungsten, and the specific instrumentation used. The following table summarizes typical performance characteristics.

Parameter	MC-ICP-MS with ^{180}W-^{183}W Double Spike	Neutron Activation Analysis (NAA)
Detection Limit	ng/g to pg/g range	µg/g to ng/g range
Precision	High (typically <0.1% RSD)	Moderate (typically 1-5% RSD)
Accuracy	High (with proper spike calibration)	High (with suitable standards)
Sample Throughput	Low to moderate	Low
Destructive?	Yes	No
Matrix Effects	Significant, requires chemical separation	Minimal for many matrices

Experimental Protocols

Protocol 1: ^{180}W Determination by Double-Spike MC-ICP-MS

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This protocol is intended for the analysis of geological samples (e.g., rocks, soils). Modifications may be necessary for other sample types.

1. Sample and Spike Preparation: a. Weigh approximately 100-500 mg of the homogenized sample powder into a clean Savillex® PFA vial. b. Add a precise amount of the calibrated ^{180}W-^{183}W double-spike solution to the vial. The amount of spike added should be chosen to achieve an optimal sample-to-spike ratio.

2. Sample Digestion: a. To the spiked sample, add a mixture of concentrated hydrofluoric (HF) and nitric (HNO_3) acids (e.g., 2:1 ratio) in the PFA vial. b. Securely cap the vial and place it on a hotplate at approximately 180°C for 48-72 hours, or until complete dissolution is achieved.[3] c. After cooling, carefully open the vial and evaporate the acid mixture to dryness on the hotplate. d. Add concentrated hydrochloric acid (HCl) and evaporate to dryness again to convert the sample to a chloride form. Repeat this step twice.[3]

3. Chromatographic Separation of Tungsten: a. Dissolve the dried sample residue in an appropriate acid mixture for loading onto an anion exchange column (e.g., 0.5 M HCl - 0.5 M HF). b. Prepare an anion exchange chromatography column (e.g., Bio-Rad AG® 1-X8 resin). c. Load the sample solution onto the column. d. Elute the matrix elements with a series of acid washes. e. Elute the purified tungsten fraction with an appropriate acid mixture (e.g., 8 M HCl - 1 M HF). f. A multi-step chromatographic procedure may be necessary to achieve complete separation from interfering elements like hafnium and molybdenum.[2]

4. MC-ICP-MS Analysis: a. Prepare the purified tungsten fraction in a dilute acid solution (e.g., 2% HNO_3) to a concentration suitable for your instrument (typically in the ng/mL range). b. Introduce the sample into the MC-ICP-MS. c. Measure the ion beams of the tungsten isotopes (e.g., ^{180}W, ^{182}W, ^{183}W, ^{184}W, ^{186}W) simultaneously using the Faraday collectors. d. Correct for instrumental mass bias and isotopic fractionation using the measured ratios of the ^{180}W-^{183}W double-spike.

5. Data Calculation: a. Use an iterative deconvolution algorithm to solve for the true isotopic composition of the sample and the concentration of ^{180}W. This calculation takes into account the known isotopic compositions of the unspiked sample (natural abundance), the spike, and the measured composition of the mixture.

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Protocol 2: ^{180}W Determination by Neutron Activation Analysis (NAA)

This protocol provides a general workflow for instrumental NAA.

1. Sample Preparation: a. Weigh an appropriate amount of the homogenized solid sample (typically 100-1000 mg) into a clean, high-purity polyethylene or quartz vial. b. Prepare standards and quality control samples in identical vials.

2. Irradiation: a. Seal the vials. b. Place the sample and standard vials in an irradiation container. c. Irradiate the container in a nuclear reactor for a predetermined time. The neutron flux and irradiation time will depend on the expected tungsten concentration and the desired sensitivity.

3. Cooling and Counting: a. After irradiation, allow the samples to "cool" for a specific period to allow for the decay of short-lived interfering radioisotopes. b. Place the irradiated sample vial in a lead-shielded high-purity germanium (HPGe) gamma-ray detector. c. Acquire the gamma-ray spectrum for a sufficient counting time to achieve good statistical precision for the characteristic gamma-ray peaks of ^{181}W (produced from ^{180}W).

4. Data Analysis: a. Identify and quantify the net peak area of the characteristic gamma-ray emissions from the decay of ^{181}W. b. Calculate the concentration of ^{180}W in the sample by comparing the activity of the sample to that of the co-irradiated standard of known tungsten concentration.[6]

Visualizations



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Workflow for ^{180}W analysis by MC-ICP-MS.

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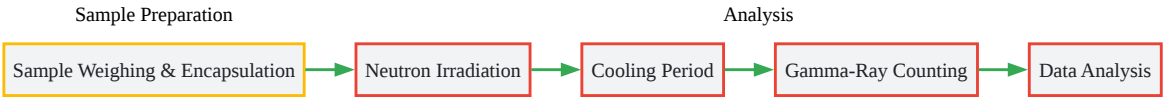

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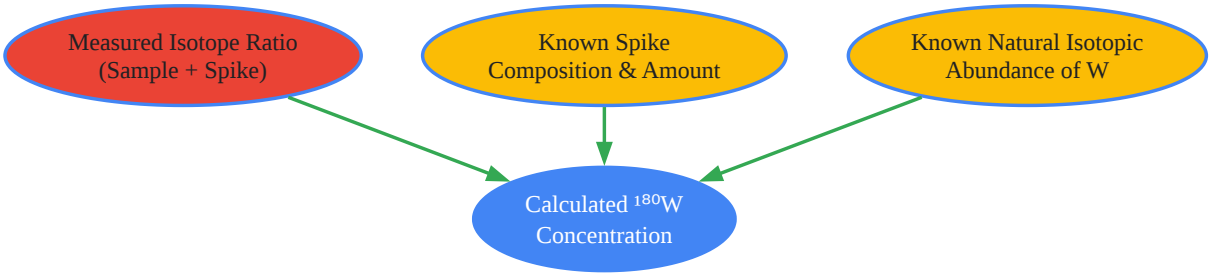
Workflow for ^{180}W analysis by NAA.



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Logic of Double-Spike Isotope Dilution.

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